

4,4-Dimethyl-1-pentanol molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4-Dimethyl-1-pentanol

Cat. No.: B1294636

[Get Quote](#)

An In-depth Technical Guide on **4,4-Dimethyl-1-pentanol**

This guide provides an overview of the fundamental molecular properties of **4,4-Dimethyl-1-pentanol**, a compound of interest for researchers, scientists, and professionals in drug development.

Molecular Properties

4,4-Dimethyl-1-pentanol is an organic compound with a straight-chain pentanol structure substituted with two methyl groups at the fourth carbon.

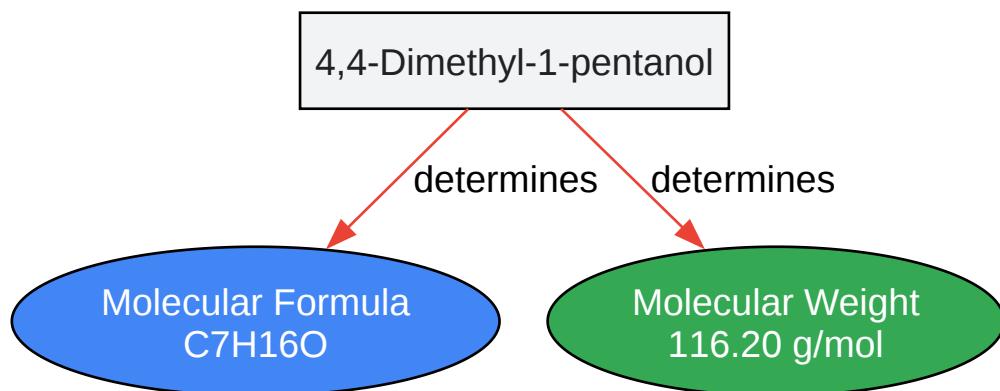
Core Data

The fundamental molecular characteristics of **4,4-Dimethyl-1-pentanol** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₁₆ O ^{[1][2][3][4]}
Molecular Weight	116.20 g/mol ^{[1][2][4]}

Logical Relationship of Chemical Information

The following diagram illustrates the connection between the chemical name, its structure, and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name and molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 4,4-dimethyl-1-pentanol [webbook.nist.gov]
- 3. Page loading... [guidechem.com]
- 4. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [4,4-Dimethyl-1-pentanol molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1294636#4-4-dimethyl-1-pentanol-molecular-formula-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com